

Synthesis Protocol for 2,3-Bis(3-indolylmethyl)indole (Symmetrical Triindolylmethane)

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Compound of Interest

Compound Name: 2,3-Bis(3-indolylmethyl)indole

Cat. No.: B165486

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Application Note

This document provides a detailed protocol for the synthesis of **2,3-Bis(3-indolylmethyl)indole**, a symmetrical triindolylmethane. Triindolylmethanes (TIMs) are of significant interest in medicinal chemistry and materials science due to their potential biological activities and applications as dye materials and bulky phosphine ligands. The described method utilizes a mild and efficient iodine-catalyzed reaction of indole with triethyl orthoformate at room temperature, offering good to high yields. This protocol is intended for researchers and scientists in organic synthesis and drug development.

Experimental Protocol

This protocol outlines the synthesis of symmetrical triindolylmethanes via an iodine-catalyzed reaction.

Materials:

Reagent/Solvent	Formula	Molar Mass (g/mol)	Quantity	Supplier
Indole	C ₈ H ₇ N	117.15	1.0 mmol	Sigma-Aldrich
Triethyl orthoformate	HC(OC ₂ H ₅) ₃	148.20	0.33 mmol	Sigma-Aldrich
Iodine	I ₂	253.81	0.05 mmol	Sigma-Aldrich
Acetonitrile (CH ₃ CN)	C ₂ H ₃ N	41.05	2 mL	Fisher Scientific
n-Hexane	C ₆ H ₁₄	86.18	As needed	Fisher Scientific
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	As needed	Fisher Scientific

Procedure:

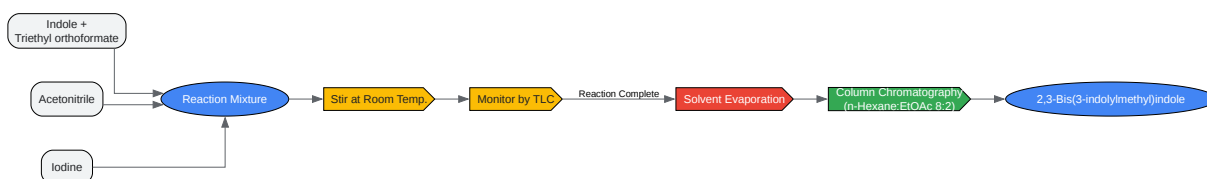
- To a mixture of indole (1.0 mmol) and triethyl orthoformate (0.33 mmol) in acetonitrile (2 mL) in a round-bottom flask, add iodine (0.05 mmol, 13 mg) at room temperature.
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion of the reaction, remove the solvent under reduced pressure using a rotary evaporator.
- The crude residue is then purified by column chromatography on silica gel.
- Elute the column with a mixture of n-hexane and ethyl acetate (8:2 v/v) to isolate the pure **2,3-Bis(3-indolylmethyl)indole**.

Quantitative Data Summary:

Reactant/Reagent	Moles (mmol)	Mass/Volume
Indole	1.0	117.15 mg
Triethyl orthoformate	0.33	48.91 mg (0.055 mL)
Iodine	0.05	12.69 mg
Acetonitrile	-	2.0 mL

Note: Yields for this specific reaction were reported to be in the good to high range in the literature, though a specific percentage for this exact compound was not provided in the initial search results.

Reaction Workflow



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Caption: Synthesis workflow for **2,3-Bis(3-indolylmethyl)indole**.

Reaction Mechanism

While the exact mechanism for this transformation is not definitively stated in the initial search results, a plausible pathway involves the activation of triethyl orthoformate by iodine, which acts as a mild Lewis acid.^[1] This is followed by sequential nucleophilic attack by two indole molecules and subsequent elimination to form the triindolylmethane product.

Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Iodine is corrosive and can cause stains; handle with care.
- Acetonitrile is flammable and toxic; avoid inhalation and contact with skin.
- Dispose of all chemical waste according to institutional guidelines.

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References

- 1. tandfonline.com [tandfonline.com]
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